4-Hydroxy-6-methoxymethyl-2-methylpyrimidine basic properties

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Compound of Interest	
Compound Name:	*4-Hydroxy-6-methoxymethyl-2-methylpyrimidine*
CAS No.:	*38249-50-2*
Cat. No.:	*B1417485*

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Technical Guide: **4-Hydroxy-6-methoxymethyl-2-methylpyrimidine**

Part 1: Executive Summary & Strategic Relevance

4-Hydroxy-6-methoxymethyl-2-methylpyrimidine (CAS: 38249-50-2), often referred to in its tautomeric form as 6-(methoxymethyl)-2-methylpyrimidin-4(3H)-one, represents a critical heterocyclic scaffold in the synthesis of bioactive small molecules.

While structurally analogous to the pyrimidine moiety of Thiamine (Vitamin B1), this specific derivative is distinguished by the 6-methoxymethyl substitution. Its primary utility lies in its role as a versatile C4-functionalizable building block. The presence of the hydroxyl group at C4 (or the carbonyl in the keto-tautomer) allows for facile conversion to chloropyrimidines—key electrophiles in SNAr reactions for generating kinase inhibitors, antivirals, and modern agrochemicals.

This guide provides a definitive technical analysis of its properties, a validated synthesis protocol, and a framework for its application in high-value chemical manufacturing.

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Part 2: Molecular Architecture & Physicochemical Profile

Understanding the duality of the pyrimidine ring—specifically its tautomeric equilibrium—is essential for optimizing reaction conditions.

Structural Identification

Property	Data
IUPAC Name	6-(Methoxymethyl)-2-methylpyrimidin-4-ol
Common Synonyms	4-Hydroxy-6-methoxymethyl-2-methylpyrimidine; 2-Methyl-6-methoxymethyl-4(3H)-pyrimidinone
CAS Number	38249-50-2
Molecular Formula	C7H10N2O2
Molecular Weight	154.17 g/mol
SMILES	CC1=NC(COOC)=CC(=O)N1 (Keto form)

Physicochemical Constants

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Parameter	Value	Context/Notes
Physical State	Crystalline Solid	White to off-white powder.
Melting Point	178 – 181 °C	Sharp melting range indicates high purity potential via crystallization.
Boiling Point	~234 °C (Predicted)	Decomposition often occurs before boiling at atm pressure; vacuum distillation recommended.
pKa (Predicted)	~9.0 - 9.5 (OH)	Amphoteric nature; soluble in strong acid (protonation at N) and strong base (deprotonation of OH/NH).
Solubility	DMSO, Methanol, Water (pH dependent)	Low solubility in non-polar solvents (Hexane, Toluene).

Tautomeric Equilibrium

In solution, this molecule exists in equilibrium between the lactim (hydroxy) and lactam (keto) forms. In the solid state and in polar protic solvents, the lactam (keto) form generally predominates due to the stability of the amide-like resonance. This dictates that alkylation reactions can occur at either the Oxygen (O-alkylation) or Nitrogen (N-alkylation) depending on the base and solvent used.

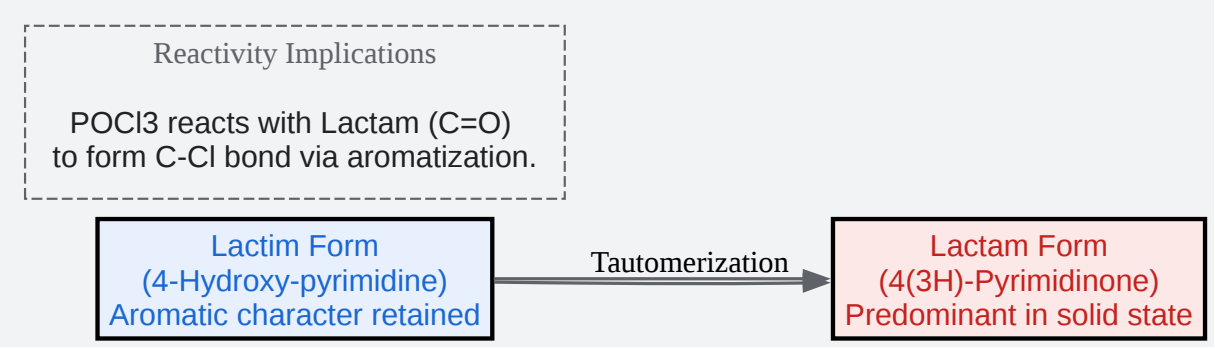

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Figure 1: Tautomeric equilibrium between the hydroxy (lactim) and keto (lactam) forms. The keto form is the reactive species for chlorination with POCl3.

Part 3: Synthetic Pathways & Process Chemistry

The industrial synthesis of **4-Hydroxy-6-methoxymethyl-2-methylpyrimidine** relies on the Pinner-type condensation of an amidine with a β-keto ester. This route is preferred for its atom economy and scalability.

Validated Synthesis Protocol

Reaction Scheme: Acetamidine Hydrochloride + Methyl 4-methoxyacetoacetate + NaOMe

Product + NaCl + 2 MeOH

Reagents:

- Acetamidine Hydrochloride: The nitrogen source.
- Methyl 4-methoxyacetoacetate (CAS 41051-15-4): The carbon backbone.
- Sodium Methoxide (NaOMe): Base catalyst (30% in MeOH).
- Methanol: Solvent.[1]

Step-by-Step Methodology:

- Base Preparation: In a dry reactor under N2 atmosphere, charge Methanol (10 vol) and cool to 0-5°C. Slowly add Sodium Methoxide solution (2.2 equivalents). Why: Excess base is required to neutralize the amidine HCl salt and deprotonate the β-keto ester methylene group.
- Amidine Release: Add Acetamidine Hydrochloride (1.1 equivalents) portion-wise. Stir for 30 minutes. Why: This liberates the free acetamidine base in situ, which is unstable if isolated.
- Condensation: Add Methyl 4-methoxyacetoacetate (1.0 equivalent) dropwise, maintaining temperature < 10°C.

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- Cyclization: Allow the mixture to warm to room temperature (20-25°C) and stir for 4-6 hours. Monitor by HPLC/TLC. Why: The reaction proceeds via nucleophilic attack of the amidine nitrogen on the ester carbonyl, followed by cyclization.
- Workup & Isolation:
  - Distill off approximately 70% of the Methanol under reduced pressure.
  - Add Water (5 vol) to dissolve inorganic salts.
  - Critical Step: Adjust pH to 6.0–7.0 using conc. HCl. Why: The product is amphoteric. At high pH, it exists as a soluble sodium salt. Neutralization precipitates the free pyrimidinol.
  - Cool to 0-5°C for 2 hours to maximize crystallization.
  - Filter the white solid, wash with cold water and cold isopropanol.
  - Dry in a vacuum oven at 50°C.

Yield Expectation: 75–85%.

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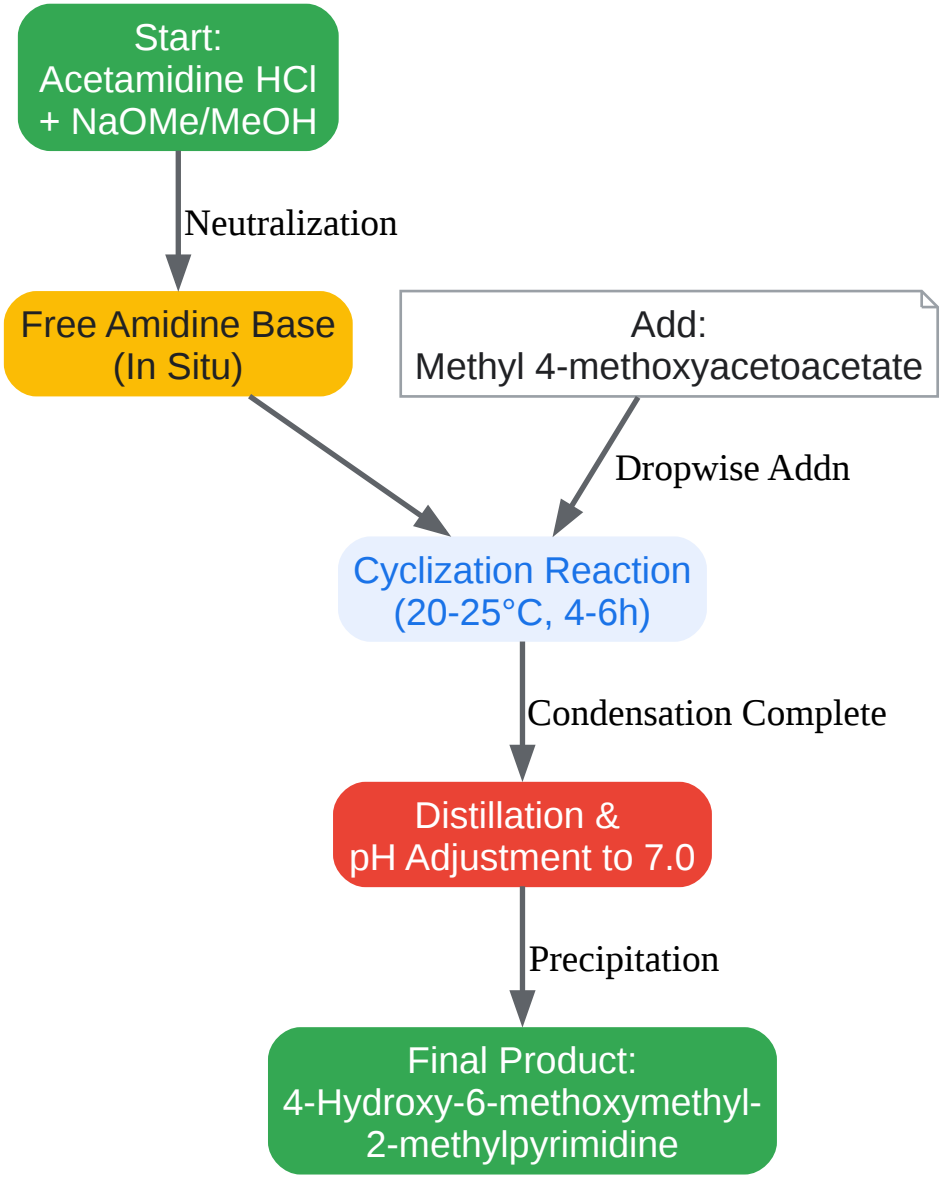

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Figure 2: Process flow for the synthesis of **4-Hydroxy-6-methoxymethyl-2-methylpyrimidine**.

Part 4: Reactivity & Functionalization

For drug development, this molecule is rarely the endpoint. It serves as a scaffold for further functionalization.

Chlorination (The Gateway Reaction)

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The most common transformation is the conversion of the C4-hydroxyl group to a chlorine atom, yielding 4-Chloro-6-methoxymethyl-2-methylpyrimidine.

- Reagent: Phosphorus Oxychloride ($POCl_3$).
- Mechanism: The keto-oxygen attacks the phosphorus, creating a leaving group, followed by nucleophilic attack by chloride.
- Utility: The resulting 4-chloro derivative is a potent electrophile for SNAr reactions with amines, enabling the attachment of complex side chains (common in kinase inhibitor synthesis).

Demethylation

Treatment with Boron Tribromide (BBr_3) can cleave the methoxy ether, revealing a 6-hydroxymethyl group. This allows for modification of the "tail" of the molecule, such as oxidation to an aldehyde or acid.

Part 5: Safety & Handling Protocols

As a chemical intermediate, standard laboratory safety protocols apply.

Hazard Class	GHS Classification	Handling Protocol
Skin Irritation	Category 2 (H315)	Wear nitrile gloves. Wash immediately if contact occurs.
Eye Irritation	Category 2A (H319)	Use safety goggles. Eye wash station must be accessible.
Respiratory	STOT SE 3 (H335)	Handle in a fume hood to avoid dust inhalation.
Storage	N/A	Store in a cool, dry place. Hygroscopic potential; keep container tightly sealed.

Part 6: References

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- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 123500, Methyl 4-methoxyacetoacetate. Retrieved from [Link]
- Organic Syntheses.General procedure for Acetamidine Hydrochloride preparation and condensation. (Historical reference for amidine chemistry). Retrieved from [Link]

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Sources

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